

# Application Notes and Protocols for Strontium Phosphide (Sr<sub>3</sub>P<sub>2</sub>)

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## Compound of Interest

Compound Name: STRONTIUM PHOSPHIDE

CAS No.: 12504-16-4

Cat. No.: B1143653

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## Hazard Identification and Overview

**Strontium phosphide** (Sr<sub>3</sub>P<sub>2</sub>) is a highly reactive solid compound that presents significant health and safety risks.<sup>[1][2]</sup> The primary hazard associated with **strontium phosphide** is its violent reaction with water or moisture, which produces highly toxic and flammable phosphine gas (PH<sub>3</sub>).<sup>[1][2][3][4][5]</sup> This reaction can be rapid, with the potential for spontaneous ignition of the evolved phosphine gas.<sup>[1][2][4]</sup> Inhalation of phosphine gas can be fatal, and contact with **strontium phosphide** or its decomposition products may cause severe injury.<sup>[3][4][6]</sup> Fire involving **strontium phosphide** will produce irritating, corrosive, and/or toxic gases.<sup>[3][4][6]</sup>

## Quantitative Data Summary

A summary of key quantitative safety and physical data for **strontium phosphide** and its primary hazardous decomposition product, phosphine gas, is provided below.

Property	Value	Source
Strontium Phosphide (Sr <sub>3</sub> P <sub>2</sub> )		
Molecular Weight	324.8 g/mol	[3][5]
Density	2.68 g/cm <sup>3</sup>	[7][8][9]
Appearance	Black crystalline solid	[7]
Phosphine Gas (PH <sub>3</sub> )		
OSHA PEL (8-hour TWA)	0.3 ppm (0.4 mg/m <sup>3</sup> )	[1][10][11]
NIOSH REL (10-hour TWA)	0.3 ppm	[1][10]
NIOSH REL (15-min STEL)	1 ppm	[1][10]
ACGIH TLV (8-hour TWA)	0.3 ppm	[1]
ACGIH TLV (15-min STEL)	1 ppm	[1]
NIOSH IDLH	50 ppm	[10]
Acute Exposure Guideline Levels (AEGLs) for Strontium Phosphide		
AEGL-2 (10 & 30 min)	2 ppm	[2][12]
AEGL-3 (10 & 30 min)	3.6 ppm	[2][12]
AEGL-2 (60 min)	1 ppm	[2][12]
AEGL-3 (60 min)	1.8 ppm	[2][12]
AEGL-2 (4 hours)	0.25 ppm	[2][12]
AEGL-3 (4 hours)	0.45 ppm	[2][12]
AEGL-2 (8 hours)	0.13 ppm	[2][12]
AEGL-3 (8 hours)	0.23 ppm	[2][12]

## Safe Handling and Storage Protocols

## Engineering Controls

- Ventilation: All handling of **strontium phosphide** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of phosphine gas accumulation.
- Inert Atmosphere: For procedures requiring the transfer of **strontium phosphide**, a glove box with an inert atmosphere (e.g., argon or nitrogen) is highly recommended to prevent contact with air and moisture.
- Monitoring: Continuous monitoring for phosphine gas is advisable in areas where **strontium phosphide** is handled or stored.

## Personal Protective Equipment (PPE)

- Respiratory Protection: When handling **strontium phosphide**, a full-face respirator with cartridges appropriate for phosphine gas or a self-contained breathing apparatus (SCBA) is mandatory, especially in situations where phosphine concentrations may exceed exposure limits.<sup>[3]</sup>
- Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile, neoprene) at all times.
- Eye Protection: Chemical safety goggles and a face shield are required.
- Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes are essential.

## Handling Procedures

- Avoid Water and Moisture: Under no circumstances should **strontium phosphide** come into contact with water or moisture.<sup>[1][6]</sup> All equipment and work surfaces must be scrupulously dry.
- Use of Non-Sparking Tools: To prevent ignition of flammable phosphine gas, use non-sparking tools made of materials such as bronze or beryllium copper.
- Controlled Dispensing: When dispensing **strontium phosphide**, do so carefully to avoid creating dust.

- Incompatible Materials: **Strontium phosphide** is a strong reducing agent and is incompatible with acids and oxidizing agents.[1] Keep it segregated from these materials.

## Storage Procedures

- Container: Store **strontium phosphide** in its original, tightly sealed container.
- Location: The storage area must be a dry, cool, and well-ventilated location, away from any sources of water, heat, sparks, or flames.[10]
- Segregation: Store **strontium phosphide** separately from acids, oxidizing agents, and other incompatible materials.
- Labeling: Ensure the container is clearly labeled with the chemical name, hazards (e.g., "Dangerous When Wet"), and appropriate warnings.

## Emergency Procedures

### Spills and Leaks

- Evacuation: In the event of a spill, immediately evacuate the area and restrict access.
- Ventilation: Increase ventilation to the area of the spill.
- Cleanup:
  - DO NOT use water or any aqueous solutions for cleanup.[1][3][6]
  - Cover the spill with a dry, non-combustible material such as dry sand, soda ash, or lime.[1][3][6]
  - Carefully collect the spilled material and absorbent into a dry, sealable container for disposal.
  - All cleanup operations should be performed by trained personnel wearing appropriate PPE.

## Fire

- Extinguishing Media:
  - DO NOT use water, foam, or carbon dioxide extinguishers, as they will react with **strontium phosphide**.<sup>[1][3][6]</sup>
  - Use dry chemical powder, dry sand, soda ash, or lime to extinguish a fire involving **strontium phosphide**.<sup>[1][3][6]</sup>
- Procedure: If a fire occurs, evacuate the area immediately. If it is safe to do so, move undamaged containers away from the fire.<sup>[1]</sup>

## First Aid

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Brush off any solid material from the skin. Flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Give large quantities of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Experimental Protocol: Qualitative Test for Phosphide

This protocol is adapted for the qualitative detection of the phosphide anion, which would be present in a sample of **strontium phosphide**. The principle of this test is the reaction of the phosphide with an acid to generate phosphine gas, which then reacts with a silver nitrate solution to produce a black precipitate of metallic silver.

## Materials and Reagents

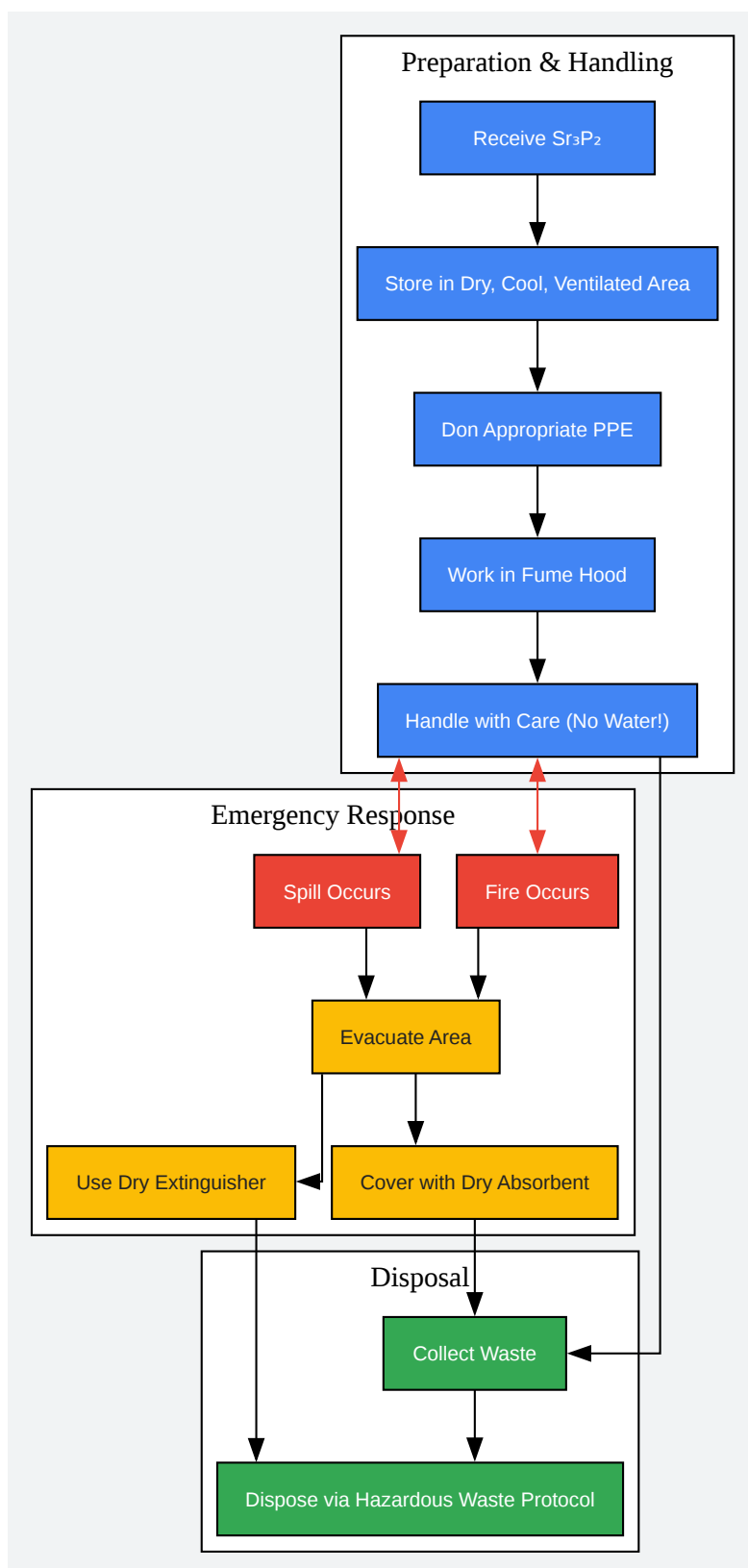
- **Strontium phosphide** sample

- Dilute hydrochloric acid (HCl), 2 M
- Silver nitrate (AgNO<sub>3</sub>) solution, 0.1 M
- Distilled water
- Test tubes and rack
- Pipettes
- Filter paper
- Heating apparatus (e.g., water bath)
- Fume hood

## Procedure

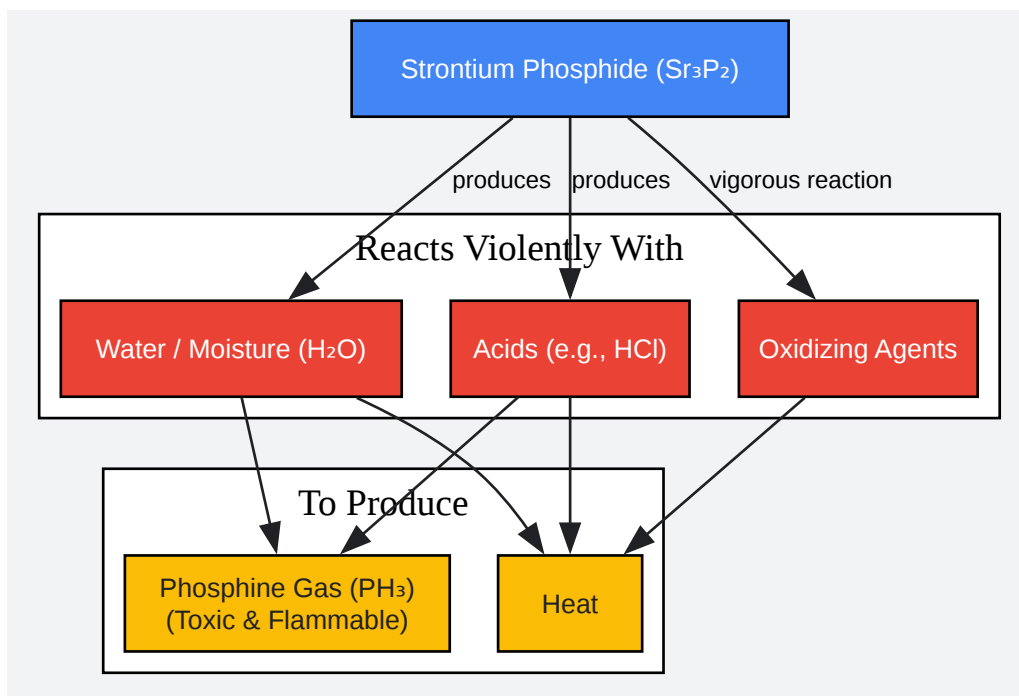
- Preparation: Conduct the entire experiment in a certified chemical fume hood.
- Sample Preparation: Place a small, accurately weighed amount (approximately 10-20 mg) of the **strontium phosphide** sample into a clean, dry test tube.
- Apparatus Setup: Moisten a piece of filter paper with the 0.1 M silver nitrate solution. Place the moistened filter paper over the mouth of the test tube containing the sample.
- Reaction Initiation: Carefully add 1-2 mL of 2 M hydrochloric acid to the test tube containing the **strontium phosphide**. Be prepared for a vigorous reaction and gas evolution.
- Observation: Gently warm the test tube in a water bath. Observe the silver nitrate paper for any color change.
- Interpretation: The formation of a black or dark grey stain on the filter paper indicates the presence of phosphine gas, which confirms the presence of the phosphide anion in the sample. The reaction is:  $\text{PH}_3 + 6\text{AgNO}_3 + 3\text{H}_2\text{O} \rightarrow 6\text{Ag} + \text{H}_3\text{PO}_3 + 6\text{HNO}_3$

## Visualizations



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Caption: Workflow for the safe handling and emergency response for **strontium phosphide**.



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Caption: Chemical incompatibility and hazardous reactions of **strontium phosphide**.

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